

Physical properties of 2,5-Dimethoxybenzoic acid (melting point, solubility)

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Compound of Interest

Compound Name: 2,5-Dimethoxybenzoic acid

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An In-depth Technical Guide to the Physical Properties of 2,5-Dimethoxybenzoic Acid

This technical guide provides a comprehensive overview of the key physical properties of **2,5-Dimethoxybenzoic acid**, specifically its melting point and solubility. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines quantitative data, detailed experimental protocols for the determination of these properties, and a visual representation of the experimental workflow.

Physical Properties of 2,5-Dimethoxybenzoic Acid

2,5-Dimethoxybenzoic acid is a white to off-white crystalline solid.^[1] Its physical characteristics are crucial for its handling, formulation, and application in various scientific contexts.

Quantitative Data Summary

The melting point and solubility data for **2,5-Dimethoxybenzoic acid** are summarized in the table below. These values are critical for predicting its behavior in different solvents and temperature conditions.

Physical Property	Value/Observation	Notes
Melting Point	74-80 °C	A common reported range is 76-78 °C.[2][3][4]
Water Solubility	Limited/Insoluble	The hydrophobic aromatic structure limits its solubility in water.[1][5]
Organic Solvent Solubility	Soluble	Readily dissolves in solvents such as ethanol, acetone, dimethyl sulfoxide (DMSO), dimethylformamide (DMF), chloroform, and methanol.[1][5]

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and solubility of a chemical compound like **2,5-Dimethoxybenzoic acid**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a widely used and reliable technique for this measurement.[6][7]

Methodology: Capillary Melting Point Determination

- **Sample Preparation:** A small amount of the dry, powdered **2,5-Dimethoxybenzoic acid** is loaded into a capillary tube, which is sealed at one end.[8][9] The sample is packed to a height of 2-3 mm by tapping the tube or dropping it through a longer glass tube to ensure dense packing.[8][10]
- **Apparatus Setup:** The capillary tube is placed into a melting point apparatus, such as a Mel-Temp or DigiMelt unit.[9][10] These devices consist of a heated block to ensure uniform temperature change and a magnifying lens for observation.[6][9]

- **Approximate Melting Point Determination:** An initial rapid heating run (e.g., a ramp rate of 10-20 °C per minute) is performed to quickly determine an approximate melting range.[10]
- **Accurate Melting Point Determination:** A new sample is prepared and the apparatus is preheated to a temperature approximately 15-20 °C below the estimated melting point.[8][10] The sample is then heated slowly, at a rate of about 1-2 °C per minute, to allow for thermal equilibrium.[6][10]
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.[6] For a pure compound, this range should be narrow, typically 1-2 °C.[9]

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The shake-flask method is a conventional and widely accepted technique for determining the equilibrium solubility of a compound.[11]

Methodology: Shake-Flask Method for Solubility Determination

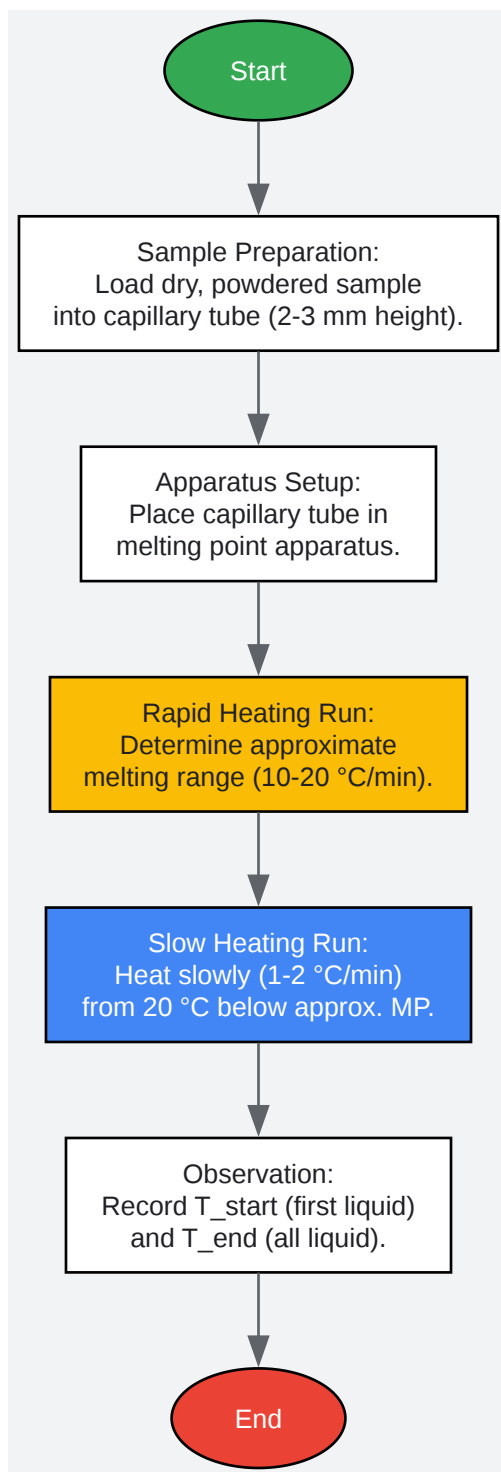
- **Preparation of a Saturated Solution:** An excess amount of **2,5-Dimethoxybenzoic acid** is added to a known volume of the desired solvent (e.g., water, ethanol) in a sealed container, such as a glass flask or vial.[11]
- **Equilibration:** The container is agitated at a constant temperature for an extended period, typically 24 to 72 hours, using a shaker or magnetic stirrer.[11] This ensures that the system reaches equilibrium, where the rate of dissolution equals the rate of precipitation.
- **Phase Separation:** Once equilibrium is achieved, the undissolved solid is separated from the saturated solution. This is commonly done by centrifugation followed by filtration through a chemically inert filter (e.g., a PTFE syringe filter) that does not absorb the solute.[11]
- **Quantification of Solute:** The concentration of **2,5-Dimethoxybenzoic acid** in the clear, saturated filtrate is determined using a suitable analytical technique. High-Performance Liquid Chromatography (HPLC) is a common and accurate method for this purpose.[11] A

calibration curve is created using standard solutions of known concentrations to ensure precise quantification.[11]

- Data Reporting: The solubility is reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.[11]

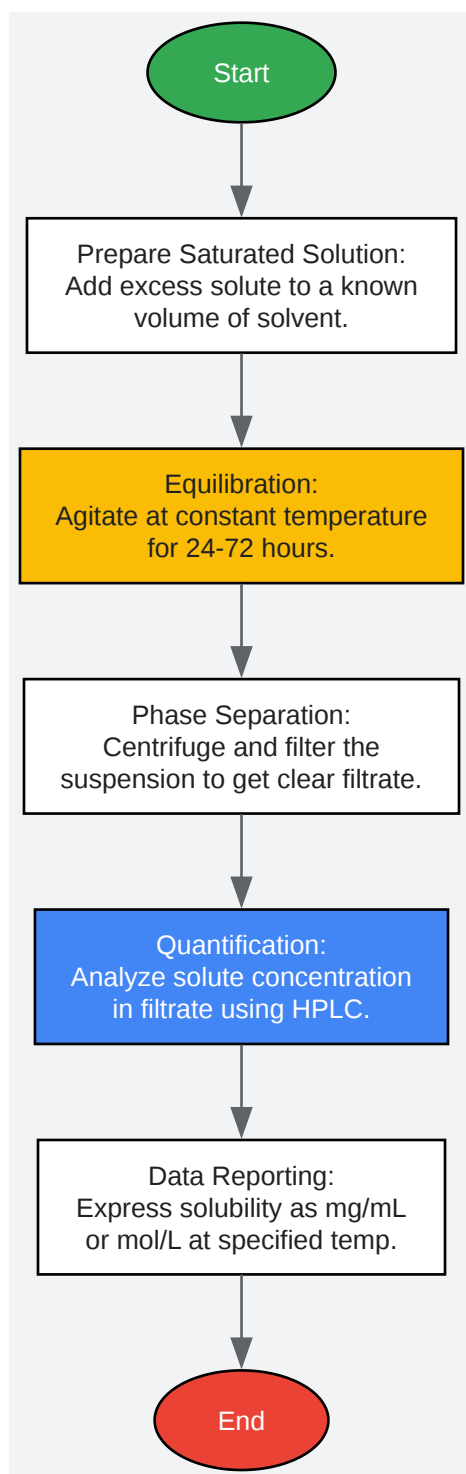
Visualization of Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Solubility Determination.

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